

An In-depth Technical Guide to Methyl threo-9,10-Dihydroxyoctadecanoate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Methyl threo-9,10-Dihydroxyoctadecanoate*
Cat. No.: *B15548695*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl threo-9,10-dihydroxyoctadecanoate is a dihydroxylated fatty acid methyl ester, a derivative of stearic acid. As a member of the fatty acid ester family, it holds potential for investigation in various scientific domains, including materials science and biomedical research. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and potential biological relevance, based on the current scientific literature.

Chemical and Physical Properties

Methyl threo-9,10-dihydroxyoctadecanoate is characterized by a long aliphatic chain with two hydroxyl groups on adjacent carbons (C9 and C10) in a threo configuration. The presence of the methyl ester group at the carboxylic acid end enhances its lipophilicity compared to the parent acid.

Property	Value	References
Molecular Formula	C ₁₉ H ₃₈ O ₄	[1][2]
Molecular Weight	330.5 g/mol	[1][2]
CAS Number	3639-31-4	[1]
Appearance	Solid	[3]
Purity	>98% (as commercially available)	[1][3]
Solubility	Soluble in organic solvents.	[3]

Synthesis of Methyl threo-9,10-Dihydroxyoctadecanoate

The synthesis of **methyl threo-9,10-dihydroxyoctadecanoate** typically proceeds via a two-step process starting from methyl oleate, the methyl ester of oleic acid. The key steps involve the epoxidation of the double bond in methyl oleate, followed by the hydrolysis of the resulting epoxide.

Experimental Protocol: A General Approach

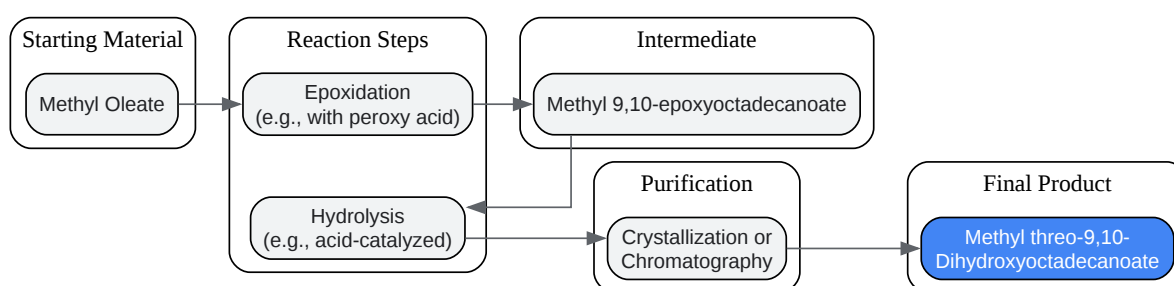
While detailed, step-by-step protocols are often proprietary or specific to a particular laboratory's setup, the general methodology involves:

- **Epoxidation of Methyl Oleate:** Methyl oleate is reacted with an oxidizing agent, such as a peroxy acid (e.g., peroxyformic acid or peroxyacetic acid), to form methyl 9,10-epoxyoctadecanoate. This reaction is typically carried out in an organic solvent.
- **Hydrolysis of the Epoxide:** The formed epoxide is then subjected to hydrolysis. This step can be catalyzed by an acid or, in some methodologies, by a solid catalyst like neutral alumina. The hydrolysis opens the epoxide ring to form the vicinal diol. The stereochemistry of the diol (threo or erythro) can be influenced by the reaction conditions and the stereochemistry of the starting epoxide. Specifically, the hydrolysis of a cis-epoxide typically yields the threo-diol.

The final product, **methyl threo-9,10-dihydroxyoctadecanoate**, is then purified from the reaction mixture using techniques such as crystallization or column chromatography.

Synthesis Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of **methyl threo-9,10-dihydroxyoctadecanoate** from methyl oleate.



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Caption: Synthesis workflow for **methyl threo-9,10-dihydroxyoctadecanoate**.

Potential Biological Activities and Areas for Future Research

Currently, there is a lack of published data on the specific biological activities of **methyl threo-9,10-dihydroxyoctadecanoate**. However, the broader class of fatty acid methyl esters and related hydroxylated fatty acids has been the subject of numerous studies, suggesting potential avenues for future investigation.

It is important to note that the following discussion is based on related compounds and should not be interpreted as established activities of **methyl threo-9,10-dihydroxyoctadecanoate**.

Anti-inflammatory Potential

Some hydroxylated fatty acid derivatives have demonstrated anti-inflammatory properties. For instance, studies on other structurally similar compounds have shown inhibitory effects on inflammatory pathways. Research into the potential of **methyl threo-9,10-dihydroxyoctadecanoate** to modulate inflammatory responses, for example, in lipopolysaccharide (LPS)-stimulated macrophages, could be a valuable area of exploration.

Anticancer Potential

Various fatty acid methyl esters isolated from natural sources have been reported to exhibit cytotoxic effects against different cancer cell lines. Future studies could investigate the potential of **methyl threo-9,10-dihydroxyoctadecanoate** to induce apoptosis or inhibit cell proliferation in cancer cell models.

Antimicrobial Activity

Fatty acids and their esters are known to possess antimicrobial properties. It would be of interest to screen **methyl threo-9,10-dihydroxyoctadecanoate** against a panel of pathogenic bacteria and fungi to determine its potential as an antimicrobial agent.

Conclusion

Methyl threo-9,10-dihydroxyoctadecanoate is a well-characterized compound in terms of its chemical structure and synthesis. However, its biological functions remain largely unexplored. For researchers and professionals in drug development, this presents an opportunity. The established synthetic routes provide a clear path to obtaining the compound for biological screening. Based on the activities of related molecules, initial investigations into its anti-inflammatory, anticancer, and antimicrobial properties are warranted. Such studies will be crucial in elucidating the potential of **methyl threo-9,10-dihydroxyoctadecanoate** as a bioactive molecule and may pave the way for its application in the pharmaceutical and other life science industries.

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